

Validating Propyrisulfuron's Site of Action: A Comparative Guide to ALS Enzyme Inhibition

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Compound of Interest

Compound Name: **Propyrisulfuron**

Cat. No.: **B148232**

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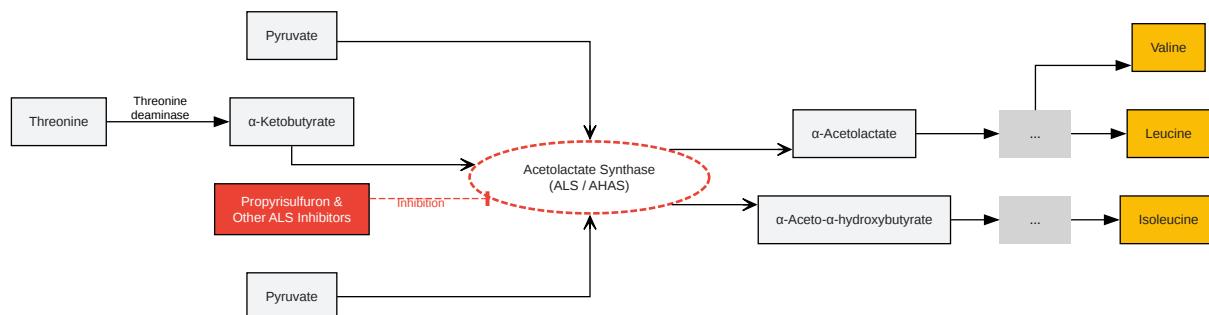
This guide provides an objective comparison of **Propyrisulfuron**'s performance against other acetolactate synthase (ALS) inhibiting herbicides, supported by experimental data. It details the methodologies for key experiments, presents quantitative data in structured tables, and visualizes complex biological and experimental processes to validate **Propyrisulfuron**'s mechanism of action.

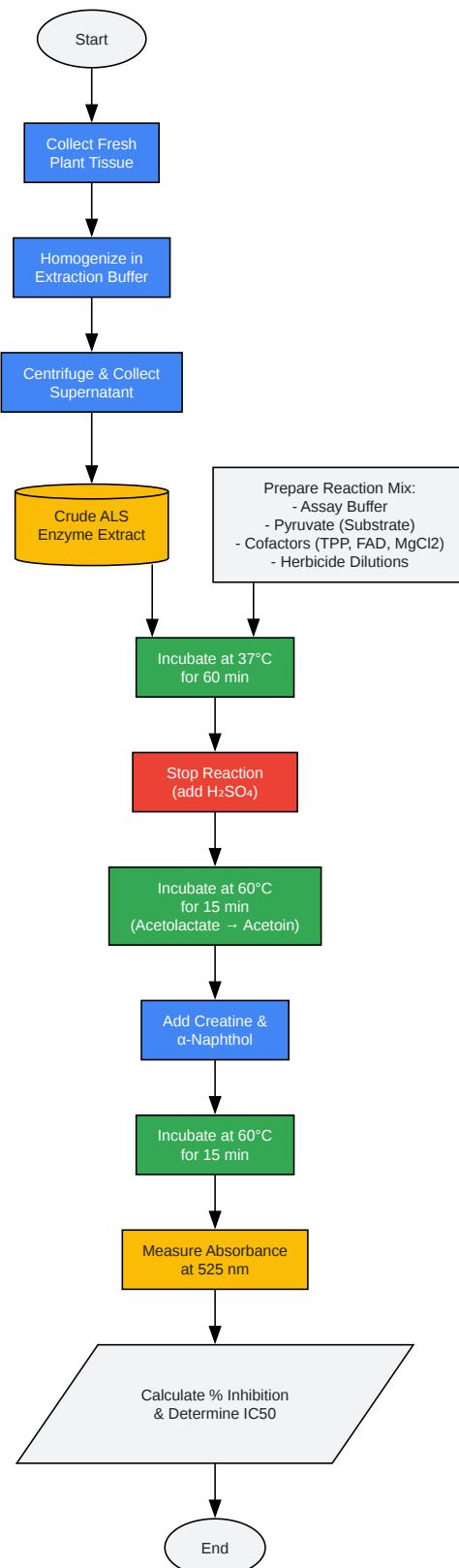
Introduction to Propyrisulfuron and its Target: Acetolactate Synthase

Propyrisulfuron is a pyrimidinylsulfonylurea herbicide effective for weed control in rice cultivation.^{[1][2]} Like other sulfonylurea herbicides, its primary mode of action is the inhibition of acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).^{[3][4]} ALS is a critical enzyme in the biosynthetic pathway of branched-chain amino acids—valine, leucine, and isoleucine—which are essential for protein synthesis and overall plant growth.^{[4][5]} By inhibiting ALS, **Propyrisulfuron** disrupts this vital pathway, leading to the cessation of cell division and eventual death of susceptible plants.^[6] This guide delves into the experimental validation of this mechanism through in vitro ALS enzyme inhibition studies.

The Branched-Chain Amino Acid Biosynthesis Pathway

The ALS enzyme catalyzes the initial step in the synthesis of valine, leucine, and isoleucine. The pathway is a key target for a variety of herbicide families due to its absence in animals, which contributes to their low mammalian toxicity.





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